

An In-Depth Technical Guide to the Isomers of Pentyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentyl acetate*

Cat. No.: *B166345*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of **pentyl acetate**, compounds with significant applications across various scientific and industrial domains. This document details their physicochemical properties, experimental protocols for their synthesis and analysis, and an exploration of their biological activities and toxicological profiles, with a particular focus on aspects relevant to researchers in the pharmaceutical and life sciences.

Introduction to Pentyl Acetate Isomers

Pentyl acetate, a $C_7H_{14}O_2$ ester, exists in several isomeric forms, each possessing unique physical and chemical characteristics. These isomers are primarily known for their characteristic fruity aromas, leading to their widespread use as flavoring and fragrance agents. [1] Beyond these applications, they serve as versatile solvents and are subjects of interest in various fields of chemical and biological research. In nature, esters like **pentyl acetate** can function as signaling molecules, attracting pollinators to flowers.[1] This guide focuses on the eight primary isomers of **pentyl acetate**, including **n-pentyl acetate**, four branched-chain isomers (isoamyl acetate, active amyl acetate, neopentyl acetate, and tert-pentyl acetate), two secondary isomers (sec-amyl acetate and 3-pentyl acetate), and the cyclic isomer, cyclopentyl acetate.

Physicochemical Properties

The structural variations among the **pentyl acetate** isomers give rise to distinct physicochemical properties. These properties are crucial for their application in various experimental and industrial settings. A summary of the key quantitative data for each isomer is presented in Table 1 for easy comparison.

Table 1: Physicochemical Properties of **Pentyl Acetate** Isomers

Isomer Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)	Refractive Index (nD at 20°C)	Vapor Pressure (mmHg at 20°C)
n-Pentyl acetate	Pentyl acetate	628-63-7	C ₇ H ₁₄ O ₂	130.18	149	-71	0.876	1.402	5.17
sec-Amyl acetate	1-Methylbutyl acetate	626-38-0	C ₇ H ₁₄ O ₂	130.18	133	-70.8	0.863	1.401	7
Isoamyl acetate	3-Methylbutyl acetate	123-92-2	C ₇ H ₁₄ O ₂	130.18	142.5	-78.5	0.876	1.400	3.375
Neopentyl acetate	2,2-Dimethylpropyl acetate	926-41-0	C ₇ H ₁₄ O ₂	130.18	125-126	-	0.868	1.393	-
2-Methylbutyl acetate	2-Methylbutyl acetate	624-41-9	C ₇ H ₁₄ O ₂	130.18	138-140	-	0.876	1.401	-
3-Pentyl	1-Ethylpropyl	620-11-1	C ₇ H ₁₄ O ₂	130.19	132-134	-	0.879	1.401	7.85

acetate	acetate								
tert-Pentyl acetate	1,1-Dimethylpropyl acetate	625-16-1	C ₇ H ₁₄ O ₂	130.19	124-125	-	0.865	1.406	-
Cyclopentyl acetate	Cyclopentyl acetate	933-05-1	C ₇ H ₁₂ O ₂	128.17	159	-	0.98	1.453	2.55

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) Note: Some data points for less common isomers are not readily available in the literature.

Experimental Protocols

Synthesis of Pentyl Acetate Isomers

The most common method for synthesizing **pentyl acetate** isomers is the Fischer esterification, which involves the acid-catalyzed reaction of the corresponding pentanol isomer with acetic acid.[\[14\]](#)

Detailed Protocol for the Synthesis of Isoamyl Acetate (Banana Oil):[\[15\]](#)

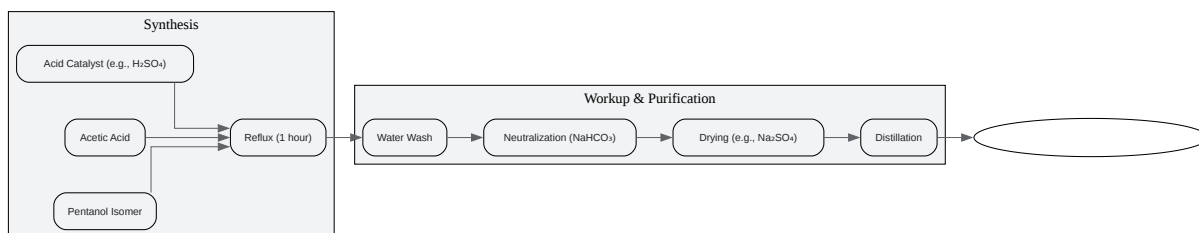
- **Reaction Setup:** In a 100 mL round-bottom flask, combine 20 mL of isopentyl alcohol (3-methyl-1-butanol) and 25 mL of glacial acetic acid.
- **Catalyst Addition:** Carefully add 5 mL of concentrated sulfuric acid to the flask while swirling. This reaction is exothermic.
- **Reflux:** Add a few boiling chips to the flask and attach a reflux condenser. Heat the mixture to a boil and maintain reflux for one hour.

- **Workup:** Allow the reaction mixture to cool to room temperature. Transfer the solution to a separatory funnel and wash with 50 mL of distilled water. Separate and discard the lower aqueous layer.
- **Neutralization:** Wash the organic layer with three 25 mL portions of 5% aqueous sodium bicarbonate solution to neutralize any unreacted acetic acid. Check the final wash with pH paper to ensure it is basic.
- **Final Wash and Drying:** Wash the organic layer with two 5 mL portions of saturated salt solution. Transfer the organic layer to an Erlenmeyer flask and dry over anhydrous sodium sulfate or magnesium sulfate.
- **Distillation:** Decant the dried organic layer into a distillation flask. Perform a simple distillation, collecting the fraction that boils between 135 °C and 143 °C.

This protocol can be adapted for the synthesis of other **pentyl acetate** isomers by substituting the corresponding pentanol isomer.

Enzymatic Synthesis:

An alternative "green chemistry" approach involves the use of immobilized lipases as catalysts for the esterification reaction.^[16] This method offers high selectivity and operates under milder conditions, avoiding the use of strong acids and high temperatures.



[Click to download full resolution via product page](#)

Caption: Fischer Esterification Workflow for **Pentyl Acetate** Synthesis.

Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a powerful technique for the separation and identification of **pentyl acetate** isomers.

Illustrative GC-FID Protocol:

- Principle: Gas chromatography with flame ionization detection (GC-FID).[8]
- Column: A non-polar or medium-polarity capillary column is typically used.
- Carrier Gas: Helium or hydrogen.
- Injector Temperature: 250 °C.
- Oven Temperature Program: An initial temperature of 50 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 200 °C, held for 5 minutes.
- Detector Temperature: 280 °C.

- **Sample Preparation:** Dilute the sample in a suitable solvent such as dichloromethane or hexane.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

^1H and ^{13}C NMR spectroscopy are invaluable for the structural elucidation of the **pentyl acetate** isomers, providing detailed information about the connectivity of atoms within the molecule.

Biological Activity and Toxicological Profile

The biological effects of **pentyl acetate** isomers are of significant interest, particularly in the context of their use in consumer products and as potential scaffolds in drug design.

General Toxicological Profile:

All isomers of **pentyl acetate** are considered to have low acute toxicity.^[17] They are readily absorbed through the lungs and are hydrolyzed in the body to acetic acid and the corresponding pentanol.^[17] The primary health effects associated with high levels of exposure are irritation of the eyes, skin, and respiratory tract, as well as central nervous system depression, leading to symptoms such as drowsiness, dizziness, and headache.^{[18][19]}

Specific Isomer Insights:

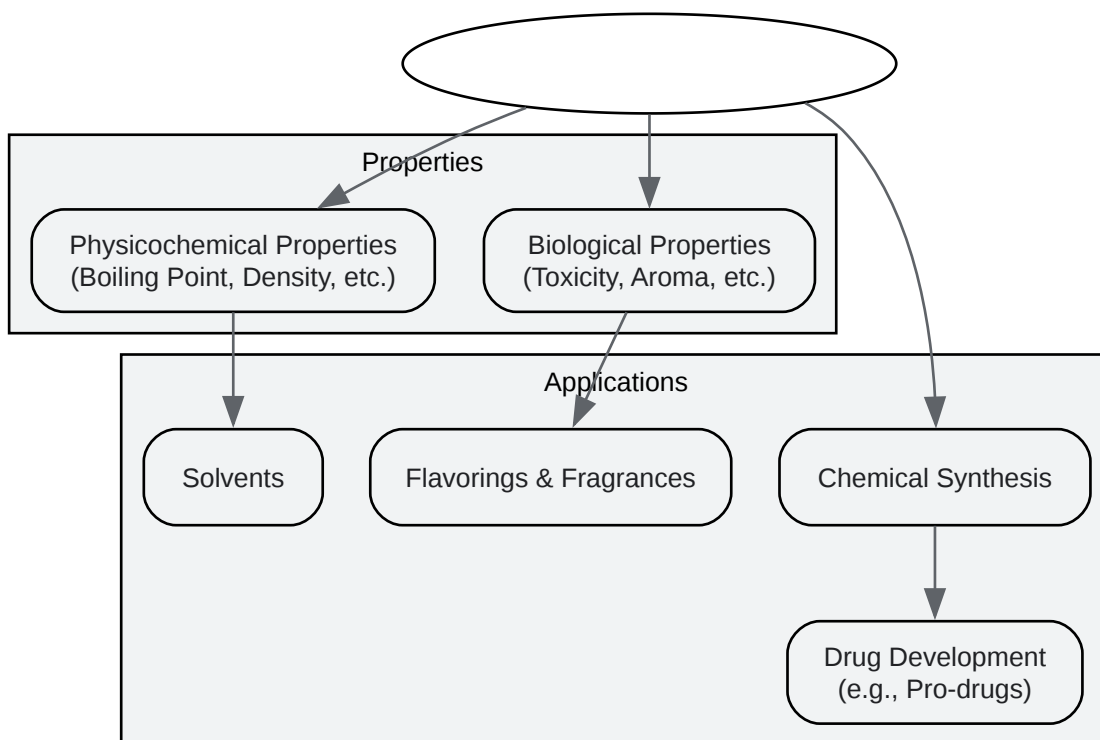
- **n-Pentyl Acetate:** This isomer is considered to have low toxicity, but can cause skin and eye irritation upon contact.^[4] It has demonstrated some antimicrobial properties against human pathogens like MRSA and E. coli.^[4]
- **Isoamyl Acetate:** This is the most studied isomer. It exhibits low acute toxicity with high LD_{50} values in animal models.^[2] It is not considered a skin irritant and is non-mutagenic in Ames tests.^[20] The US EPA has concluded that there are no toxicological endpoints of concern for the general population, including infants and children.^[2] Isoamyl acetate also shows antimicrobial activity.^[21] In nature, it acts as an alarm pheromone for honeybees.^[22]
- **sec-Amyl Acetate:** Exposure to high concentrations can cause narcosis.^[23] It is an irritant to the eyes, skin, and respiratory tract.^[19] Repeated exposure may affect the liver and kidneys.^[18]

- 2-Methylbutyl Acetate: It is considered safe for use as a flavoring agent in food.[24] High vapor concentrations can cause irritation to the eyes, nose, and throat.[24]
- tert-Pentyl Acetate: Inhalation can irritate mucous membranes and cause central nervous system depression.[25]

Relevance to Drug Development:

While not typically considered primary drug candidates, the low toxicity and diverse physicochemical properties of **pentyl acetate** isomers make them interesting as:

- Solvents: Their use as solvents in drug formulations is a primary application.
- Starting Materials: They can serve as building blocks in the synthesis of more complex molecules.
- Pro-drugs: The ester linkage is susceptible to enzymatic hydrolysis, a feature that can be exploited in pro-drug design to release an active molecule.



[Click to download full resolution via product page](#)

Caption: Relationship between Properties and Applications of **Pentyl Acetate** Isomers.

Conclusion

The isomers of **pentyl acetate** are a versatile class of compounds with well-defined physicochemical properties. While their primary applications have traditionally been in the flavor, fragrance, and solvent industries, their low toxicity and potential for chemical modification suggest opportunities for their use in the broader field of life sciences, including aspects of drug development. Further research into the specific biological interactions of each isomer could unveil novel applications for these readily accessible and structurally diverse molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Federal Register :: Isoamyl Acetate; Exemption From the Requirement of a Tolerance [federalregister.gov]
- 3. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- 4. CAS 628-63-7: n-Pentyl acetate | CymitQuimica [cymitquimica.com]
- 5. sec-Amyl acetate - IDLH | NIOSH | CDC [cdc.gov]
- 6. chembk.com [chembk.com]
- 7. echemi.com [echemi.com]
- 8. 3-methylbutyl acetate [stenutz.eu]
- 9. Isoamyl Acetate | C₇H₁₄O₂ | CID 31276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2-Pentyl acetate | C₇H₁₄O₂ | CID 12278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 3-PENTYL ACETATE | Occupational Safety and Health Administration [osha.gov]
- 12. 3-Pentyl acetate (CAS 620-11-1) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 13. 3-Pentyl acetate | C₇H₁₄O₂ | CID 69279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. Isoamyl Acetate (123-92-2) — Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 16. Human Metabolome Database: Showing metabocard for 2-Methylbutyl acetate (HMDB0034166) [hmdb.ca]
- 17. ser.nl [ser.nl]
- 18. nj.gov [nj.gov]
- 19. ICSC 0219 - sec-AMYL ACETATE [inchem.org]
- 20. cir-safety.org [cir-safety.org]
- 21. Antimicrobial properties and mechanism of volatile isoamyl acetate, a main flavour component of Japanese sake (Ginjo-shu) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 23. sec-Amyl acetate - Hazardous Agents | Haz-Map [haz-map.com]
- 24. 2-Methylbutyl acetate - Hazardous Agents | Haz-Map [haz-map.com]
- 25. T-PENTYL ACETATE | 625-16-1 [chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Isomers of Pentyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166345#isomers-of-pentyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com